

# An In-depth Technical Guide to Non-8-ene-1-thiol: Chemical Identifiers

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## Compound of Interest

Compound Name: *Non-8-ene-1-thiol*

Cat. No.: *B2499115*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key chemical identifiers for **Non-8-ene-1-thiol**, a compound of interest in various research and development applications. The following sections present a structured summary of its quantitative data and a visual representation of the relationships between its different identifiers.

## Core Chemical Data

**Non-8-ene-1-thiol** is an organosulfur compound with a terminal double bond and a thiol functional group. A clear understanding of its chemical identifiers is crucial for accurate documentation, database searching, and regulatory compliance.

## Table of Chemical Identifiers

Identifier	Value	Source
CAS Number	304435-87-8	[1][2]
IUPAC Name	non-8-ene-1-thiol	[1]
Molecular Formula	C9H18S	[3]
Molecular Weight	158.31 g/mol	[3]
PubChem CID	57508017	[3]
InChI	InChI=1S/C9H18S/c1-2-3-4-5-6-7-8-9-10/h2,10H,1,3-9H2	[3][4]
InChI Key	UWSUCUOWHVJALF-UHFFFAOYSA-N	[1]
SMILES	C=CCCCCCCCS	Derived from IUPAC Name

## Visualization of Chemical Identifier Relationships

The following diagram illustrates the interconnectedness of the various chemical identifiers for **Non-8-ene-1-thiol**. This visualization aids in understanding how different nomenclature and structural representation systems relate to one another for a single chemical entity.

### *Chemical Identifier Interrelationships*

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and characterization of **Non-8-ene-1-thiol** are beyond the scope of this introductory guide. Researchers are encouraged to consult peer-reviewed scientific literature and established chemical synthesis databases for specific methodologies. Key experimental techniques would likely include:

- Synthesis: Thiol-ene "click" reactions or multi-step organic synthesis routes starting from commercially available precursors.
- Purification: Flash column chromatography or distillation.

- Characterization: Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure and purity of the compound.

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## References

- 1. Non-8-ene-1-thiol | 304435-87-8 | Benchchem [benchchem.com]
- 2. 304435-87-8(non-8-ene-1-thiol) | Kuujia.com [it.kuujia.com]
- 3. Non-8-ene-1-thiol | C<sub>9</sub>H<sub>18</sub>S | CID 57508017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 304435-87-8(non-8-ene-1-thiol) | Kuujia.com [kuujia.com]
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